

# Application Notes and Protocols for Environmental Monitoring Using the Mercury200 Analyzer

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## Compound of Interest

Compound Name: Mercury200

Cat. No.: B1174205

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These application notes provide detailed protocols for researchers, scientists, and drug development professionals utilizing a **Mercury200** direct mercury analyzer for environmental monitoring. The methodologies outlined are based on established principles of thermal decomposition, amalgamation, and atomic absorption or fluorescence spectroscopy, ensuring high-quality, reproducible data for the analysis of water, soil, and air samples.

## Application Note 1: Analysis of Total Mercury in Water Samples

This protocol details the determination of total mercury in aqueous samples, including groundwater, surface water, and industrial effluent. The **Mercury200** analyzer offers a rapid and efficient method, eliminating the need for cumbersome and hazardous wet chemistry digestions.

### Experimental Protocol: Water Analysis

- Sample Collection and Preservation:
  - Collect water samples in pre-cleaned borosilicate glass or fluoropolymer bottles.[\[1\]](#)[\[2\]](#)
  - For dissolved mercury analysis, filter the sample through a 0.45 µm membrane filter immediately after collection.[\[2\]](#)[\[3\]](#)

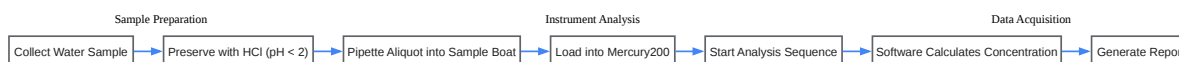
- Preserve the sample by adding hydrochloric acid (HCl) to a pH < 2.[3] Alternatively, for ultra-trace analysis, some protocols recommend no acid preservation to avoid contamination.[2]
- Store samples refrigerated at approximately 4°C and analyze within 28 days.[4]
- Instrument Calibration:
  - Prepare a series of aqueous mercury standards from a certified 1000 ppm stock solution. [5]
  - Dilute the stock solution with deionized water containing 0.15% nitric acid to create working standards with concentrations ranging from 0.05 to 600 ng of mercury.[4]
  - Generate a calibration curve by analyzing aliquots of the working standards. The **Mercury200** software will automatically construct the curve.
- Sample Analysis:
  - Gently agitate the water sample to ensure homogeneity.
  - Using a micropipette, introduce a known volume (e.g., 100-500 µL) of the sample into a quartz or nickel sample boat.[5]
  - Place the sample boat into the **Mercury200** autosampler.
  - Initiate the analysis sequence. The instrument will dry the sample, thermally decompose it, and detect the released mercury.[4][5]
  - The result for total mercury will be displayed in ng or converted to a concentration based on the sample volume.
- Quality Control:
  - Analyze a method blank (deionized water) to assess for contamination.
  - Analyze a laboratory control sample (a standard of known concentration) to verify calibration accuracy.

- Analyze a matrix spike by adding a known amount of mercury standard to a sample to assess for matrix interference.

## Quantitative Data Summary: Water Analysis

Parameter	Value	Reference
Typical Working Range	0.05 - 600 ng	[4]
Method Detection Limit (MDL)	As low as 0.005 ng/L (for ultra-trace methods)	[1]
Sample Volume	100 - 1000 µL	[5]
Analysis Time per Sample	< 6 minutes	[5]
Sample Preservation	HCl to pH < 2	[3]
Holding Time	28 days at 4°C	[4]

## Experimental Workflow: Water Analysis



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Caption: Workflow for total mercury analysis in water samples.

## Application Note 2: Analysis of Total Mercury in Soil and Sediment Samples

The **Mercury200** is ideally suited for the direct analysis of solid matrices like soil and sediment, bypassing the need for hazardous acid digestion.[5][6] This application note provides a protocol for the accurate determination of total mercury in these environmental samples.

## Experimental Protocol: Soil and Sediment Analysis

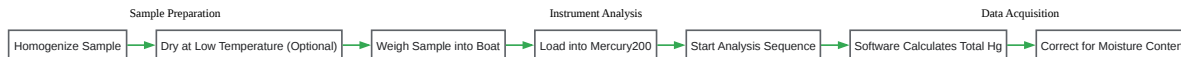
- Sample Preparation:
  - Homogenize the soil or sediment sample to ensure it is representative.
  - If necessary, dry the sample at a low temperature (e.g., 30-40°C) to a constant weight to determine the moisture content. Note that high-temperature drying can lead to mercury loss.[\[7\]](#)[\[8\]](#)
  - For heterogeneous samples, sieving through a mesh may be required.[\[9\]](#)
- Instrument Calibration:
  - Perform a multi-point calibration using either aqueous standards pipetted onto a clean, inert matrix (like quartz sand) or by using certified solid reference materials with known mercury concentrations.[\[10\]](#)
- Sample Analysis:
  - Weigh a small amount of the prepared sample (typically 100-500 mg) directly into a sample boat.[\[10\]](#)
  - Place the boat into the **Mercury200**'s autosampler.
  - Initiate the analysis. The instrument's heating profile will first dry the sample and then thermally decompose the matrix to release all mercury.[\[11\]](#)
  - The software will report the total mercury content, which can be expressed on a dry weight basis using the predetermined moisture content.
- Quality Control:
  - Analyze a method blank (an empty sample boat) to check for system contamination.
  - Analyze a certified reference material (CRM) with a matrix similar to the samples to verify accuracy.

- Analyze a sample duplicate to assess sample homogeneity and method precision.

## Quantitative Data Summary: Soil and Sediment Analysis

Parameter	Value	Reference
Sample Mass	100 - 500 mg	[10]
Analysis Time per Sample	~6 minutes	[6]
EPA Method Compliance	EPA Method 7473	[5][6]
Calibration	Aqueous standards or solid CRMs	[10]
Drying Temperature (if needed)	30 - 40°C	[7]

## Experimental Workflow: Soil and Sediment Analysis



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Caption: Workflow for total mercury analysis in soil and sediment.

## Application Note 3: Monitoring of Gaseous Elemental Mercury in Air

The **Mercury200** can be configured for the continuous or discrete monitoring of gaseous elemental mercury in ambient or indoor air. This is critical for industrial hygiene, fence-line monitoring, and environmental research.[12][13]

## Experimental Protocol: Air Analysis

- Sampling Setup:

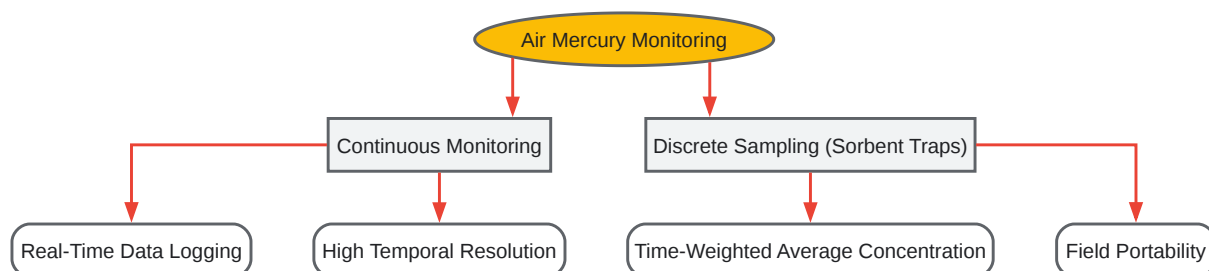
- For continuous monitoring, connect the **Mercury200**'s inlet to a sampling line with a particulate filter to prevent dust from entering the instrument.
- For discrete sampling, use sorbent traps (e.g., gold-coated sand) to collect mercury from a known volume of air.<sup>[14]</sup> The traps are then analyzed by the **Mercury200**.
- Instrument Calibration:
  - Calibrate the instrument using a mercury vapor calibration unit that provides a known concentration of gaseous elemental mercury.<sup>[15]</sup>
  - Alternatively, inject a known volume of mercury-saturated air for calibration.
- Sample Analysis (Continuous Mode):
  - Set the desired sampling interval and flow rate in the **Mercury200** software.
  - The instrument will continuously draw in air, pre-concentrate the mercury on an internal gold trap, and then thermally desorb it for analysis.<sup>[15]</sup>
  - The data is logged in real-time, providing a high-resolution temporal profile of mercury concentrations.
- Sample Analysis (Sorbent Trap Mode):
  - Place the sorbent trap directly into the **Mercury200**'s thermal desorption unit.
  - Initiate the analysis sequence. The instrument will heat the trap, releasing the collected mercury for quantification.
  - The total mass of mercury is divided by the volume of air sampled to determine the average concentration.
- Quality Control:
  - Regularly perform zero-air checks by sampling through a mercury-free air source.
  - Verify the calibration on a routine basis using the calibration gas source.

- For sorbent trap analysis, include field blanks and lab blanks to check for contamination. [\[2\]](#)

## Quantitative Data Summary: Air Analysis

Parameter	Value	Reference
Sampling Method	Continuous or Sorbent Trap	<a href="#">[14]</a> <a href="#">[15]</a>
Detection Principle	Atomic Fluorescence or Absorption	<a href="#">[15]</a> <a href="#">[16]</a>
Calibration	Gaseous Mercury Standard	<a href="#">[15]</a>
NIOSH Method (Sorbent Traps)	NIOSH Method 6009	<a href="#">[17]</a>
Typical Flow Rate (Sorbent Traps)	0.15 - 0.25 L/min	<a href="#">[14]</a>

## Logical Relationships: Air Monitoring Approaches



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Caption: Approaches for monitoring airborne mercury.

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